

safety and toxicity profile of Carbomer 934 for lab use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Toxicity Profile of **Carbomer 934** for Laboratory Use

Introduction

Carbomer 934 is a high molecular weight polymer of acrylic acid, cross-linked with allyl ethers of sucrose[1]. It is a synthetic, white, fluffy powder frequently used in pharmaceutical and cosmetic formulations as a thickening, suspending, and stabilizing agent[1][2][3]. In a laboratory setting, particularly in drug development and formulation science, a thorough understanding of its safety and toxicity profile is paramount for ensuring occupational safety and interpreting experimental outcomes. This guide provides a comprehensive overview of the toxicological data for **Carbomer 934**, details relevant experimental protocols, and outlines safe handling procedures for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Carbomer 934 is a hygroscopic and stable substance[4][5]. While stable at elevated temperatures for short durations, it can undergo discoloration and loss of stability with excessive heat[5]. It is important to note that aqueous dispersions of **Carbomer 934** can support microbial growth if not preserved[5].

- CAS Number: 9003-01-4[6]
- Appearance: White, fluffy powder[1][7]

- Solubility: Soluble in water[7]
- Stability: The product is stable under normal conditions[8]. It is hygroscopic and may absorb moisture from the air[4].

Toxicological Profile

Carbomer 934 is generally considered to have a low toxicity profile, particularly in topical applications[3][9]. However, as with any chemical substance, understanding its potential hazards is crucial for safe laboratory use.

Acute Toxicity

Acute oral toxicity studies in various animal models indicate a low order of toxicity. The median lethal dose (LD50) values are summarized in the table below.

Table 1: Acute Oral Toxicity of **Carbomer 934**

Animal Model	LD50 (mg/kg)	Reference(s)
Rat	2500 - 4100	[4][10][11]
Mouse	4550 - 4600	[4][7][11]
Guinea Pig	2000 - 2500	[7][11]
Dog	>8000	[11]

Skin and Eye Irritation

Studies on the irritant effects of **Carbomer 934** on the skin and eyes have shown it to be a minimal to moderate irritant.

Table 2: Skin and Eye Irritation Data

Test Type	Species	Results	Reference(s)
Skin Irritation	Rabbit	Minimal skin irritation. Not classified as a primary skin irritant.	[2][6]
Eye Irritation	Rabbit	Zero to moderate eye irritation. Particles may cause smarting.	[2][6]

Clinical studies in humans have demonstrated that carbomers have a low potential for skin irritation and sensitization, even at high concentrations[2]. **Carbomer 934** has also shown a low potential for phototoxicity and photo-contact allergenicity[2].

Chronic Toxicity, Mutagenicity, and Carcinogenicity

Information on the long-term effects of **Carbomer 934** is limited.

- Chronic Toxicity: Sub-chronic feeding studies in rats and dogs with **Carbomer 934** resulted in lower than normal body weights, but no significant pathological changes were observed[2]. However, dogs chronically fed **Carbomer 934P** exhibited gastrointestinal irritation and pigment deposition in the Kupffer cells of the liver[2].
- Inhalation: While specific data for **Carbomer 934** is sparse, long-term inhalation studies on a related substance, sodium polyacrylate dust, in rats resulted in lung effects such as inflammation and hyperplasia[6]. Therefore, inhalation of respirable dust should be minimized.
- Mutagenicity: No mutagenic effects have been reported in the available literature[4][8].
- Carcinogenicity: **Carbomer 934** is not listed as a carcinogen by the IARC, NTP, or California Proposition 65[4]. The IARC's overall carcinogenic evaluation places it in Group 3, meaning it is not classifiable as to its carcinogenicity to humans[12].

Experimental Protocols

The toxicological data presented are derived from standardized experimental protocols, primarily using animal models.

Acute Oral Toxicity Study (General Protocol)

This test is typically conducted following OECD Guideline 401 or similar methodologies.

- **Animal Model:** Rats, mice, or guinea pigs are commonly used.
- **Procedure:** A single, high dose of **Carbomer 934** is administered orally to a group of animals.
- **Observation:** The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Endpoint:** The LD50, the dose at which 50% of the test animals die, is calculated.

Skin Irritation Test (Draize Test)

This protocol is based on the method developed by Draize.

- **Animal Model:** Albino rabbits are typically used.
- **Procedure:** A small amount of **Carbomer 934** is applied to a shaved patch of the rabbit's skin. The area is then covered with a gauze patch.
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 24, 48, and 72 hours).
- **Scoring:** The severity of the skin reaction is scored, and an overall irritation index is determined.

Eye Irritation Test (Draize Test)

This protocol also follows the Draize method.

- **Animal Model:** Albino rabbits are used.
- **Procedure:** A small amount of **Carbomer 934** is instilled into one eye of the rabbit. The other eye serves as a control.

- Observation: The eye is examined for signs of corneal opacity, iris lesions, and conjunctival redness and swelling at various time points.
- Scoring: The ocular lesions are scored to determine the level of irritation.

Laboratory Safety and Handling

Adherence to proper safety protocols is essential when working with **Carbomer 934** powder in a laboratory setting.

Personal Protective Equipment (PPE) and Engineering Controls

- Ventilation: Use in a well-ventilated area or with local exhaust ventilation to keep airborne dust levels to a minimum[7][13].
- Eye Protection: Wear safety glasses with side shields or goggles[4][7].
- Skin Protection: Use chemical-resistant gloves and a lab coat or long-sleeved clothing[4][7].
- Respiratory Protection: If dust is generated and ventilation is inadequate, use an approved/certified respirator[4][7].

Safe Handling and Storage

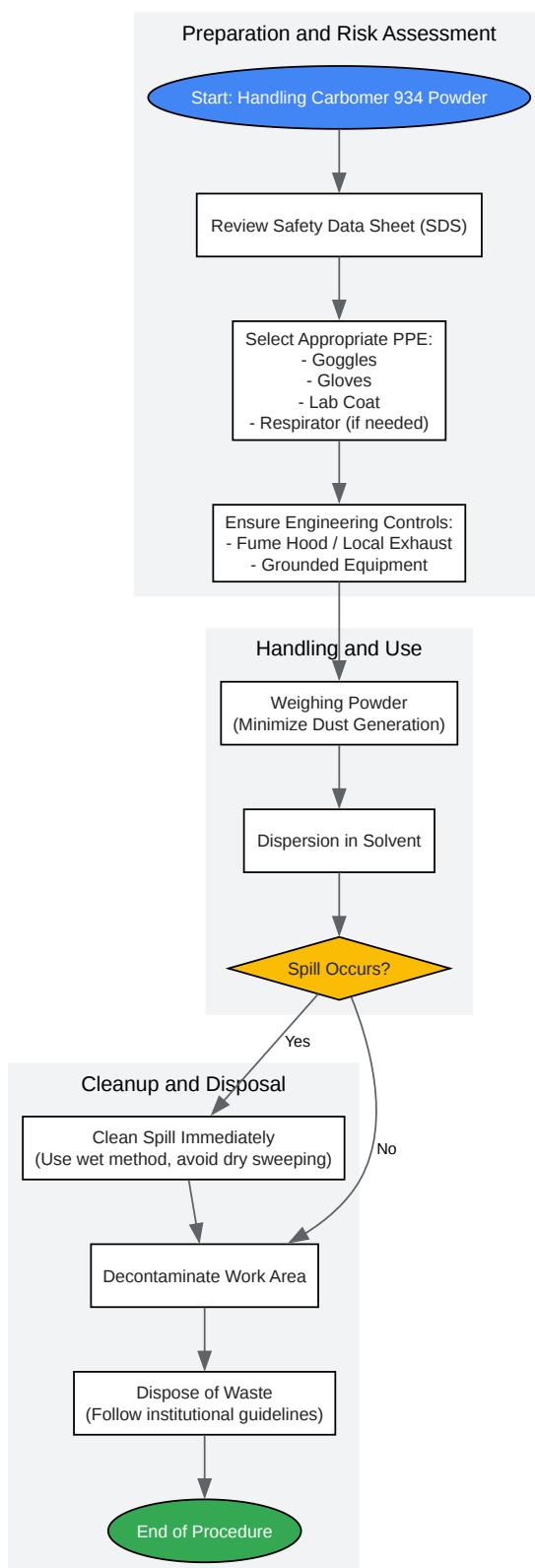
- Dust Control: Avoid conditions that create dust. Use wet sweeping compound or water to clean up spills and avoid raising dust[6].
- Static Electricity: Ground containers and transfer equipment to prevent static electric sparks, as the material can form an explosive dust-air mixture[6].
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers[5][7]. Keep away from incompatible materials such as strong bases and oxidizing agents[4][6].
- Hygiene: Practice good industrial hygiene. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area[7][13].

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, keeping eyelids open[4][8]. Seek medical attention if irritation persists.
- Skin Contact: Wash the affected area immediately with plenty of soap and water[4][8].
- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention[4][13].
- Ingestion: Do not induce vomiting. Loosen tight clothing and seek immediate medical attention[4][8].

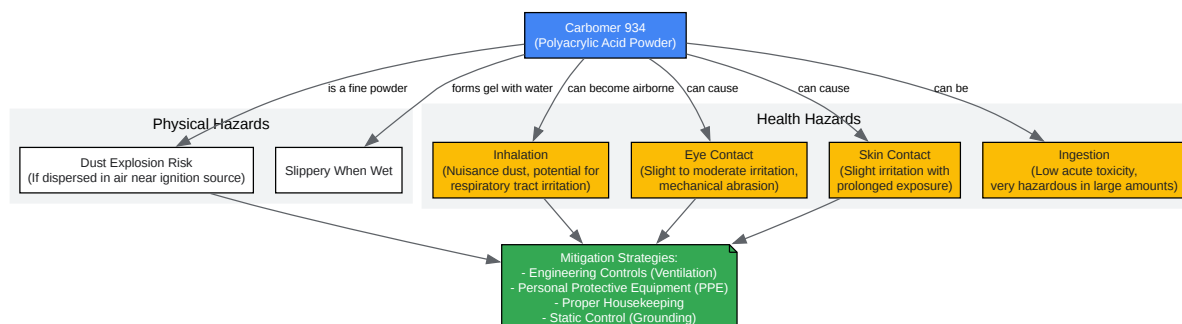
Visualizations: Workflows and Hazard Relationships

The following diagrams illustrate key safety workflows and the logical relationships of potential hazards associated with **Carbomer 934**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for safely handling **Carbomer 934** powder in a lab.



[Click to download full resolution via product page](#)

Caption: Logical relationships of potential hazards associated with **Carbomer 934**.

Conclusion

Carbomer 934 is a substance with a generally low order of toxicity, making it a safe material for use in laboratory and pharmaceutical applications when handled correctly. The primary hazards are associated with its physical form as a fine powder, leading to risks of eye and respiratory tract irritation from airborne dust, and a potential for dust explosion under specific conditions. Chronic effects appear minimal based on available data, and there is no evidence of mutagenicity or carcinogenicity. By adhering to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, researchers can effectively mitigate the risks associated with handling **Carbomer 934**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbomer 934, 934P, 940, 941, 974, 980 Manufacturers, with SDS [mubychem.com]
- 2. Carbomer products Toxicity and Safety report [nmcarbomer.com]
- 3. iajps.com [iajps.com]
- 4. technopharmchem.com [technopharmchem.com]
- 5. Carbomer 934 - CD Formulation [formulationbio.com]
- 6. pharmaexcipients.com [pharmaexcipients.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 9. researchgate.net [researchgate.net]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. carbomer 934, 9007-16-3 [thegoodscentcompany.com]
- 12. SID 135260092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [safety and toxicity profile of Carbomer 934 for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047073#safety-and-toxicity-profile-of-carbomer-934-for-lab-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com